

Personal protective equipment for handling Ethynyl p-tolyl sulfone

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Compound of Interest

Compound Name: Ethynyl p-tolyl sulfone

Cat. No.: B081321

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Essential Safety and Handling Guide for Ethynyl p-tolyl sulfone

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational guidance, and disposal plans for the handling of **Ethynyl p-tolyl sulfone** (CAS 13894-21-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Ethynyl p-tolyl sulfone is a combustible solid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} Appropriate personal protective equipment must be worn at all times when handling this compound.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Nitrile rubber gloves (minimum 0.11 mm thickness).[3]	Prevents skin contact and irritation.[1][2][3]
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.[3]	Protects against dust particles and potential splashes.[1][2]
Respiratory Protection	N95-type dust mask or a respirator used in a well-ventilated area, preferably a fume hood.[1][2]	Prevents inhalation of dust, which can cause respiratory irritation.[1][2]
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.

Physical and Chemical Properties

Understanding the properties of **Ethynyl p-tolyl sulfone** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Ethynyl p-tolyl sulfone**

Property	Value
Molecular Formula	C ₉ H ₈ O ₂ S[4]
Molecular Weight	180.22 g/mol [1][4]
Appearance	Beige or white to light yellow crystalline powder. [3][5]
Melting Point	73-74 °C[1][2]
Solubility	Soluble in organic solvents.[1][2][5]
Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][5]

Detailed Experimental Protocol: Conjugate Addition of a Thiol

Ethynyl p-tolyl sulfone is a valuable reagent in organic synthesis, often used as a Michael acceptor. The following protocol details a representative conjugate addition reaction with a thiol.

Materials:

- **Ethynyl p-tolyl sulfone**
- Thiol (e.g., thiophenol)
- Triethylamine (Et₃N)
- 2,2,2-Trifluoroethanol (TFE) or Acetonitrile (MeCN)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen inlet
- Syringes

Procedure:

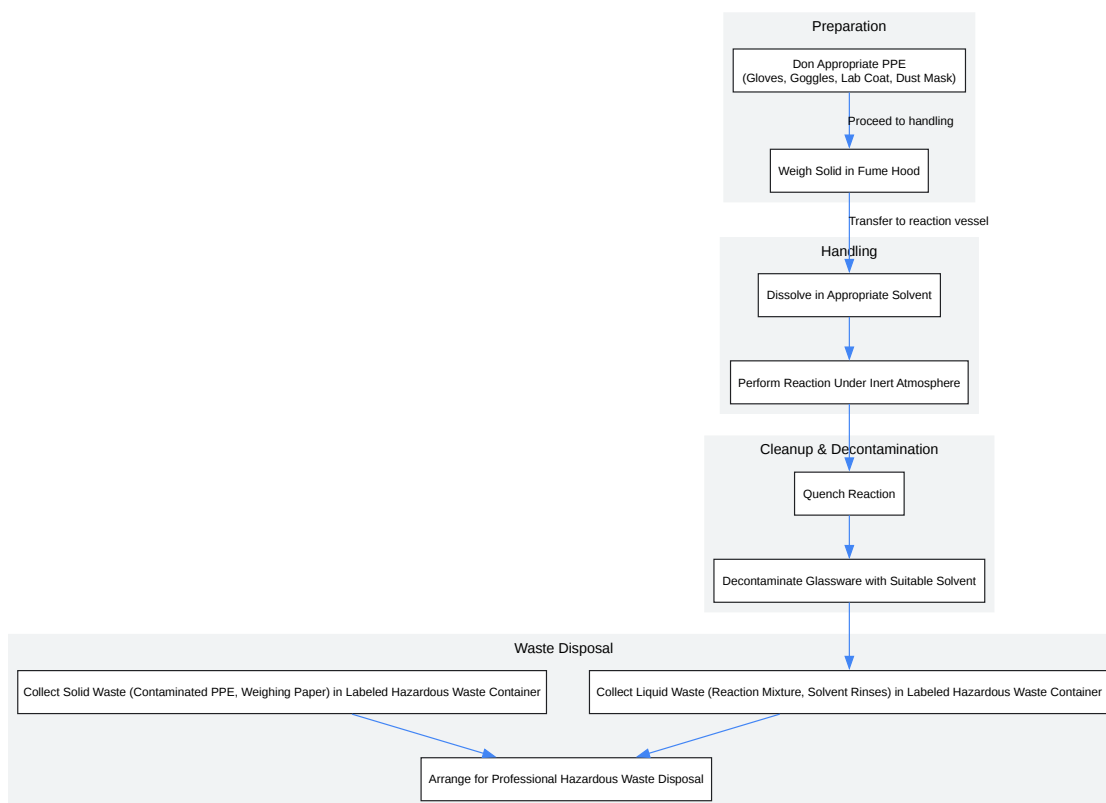
- **Inert Atmosphere:** Set up a round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet. Flame-dry the glassware and allow it to cool under a stream of nitrogen.
- **Reagent Preparation:** In the flask, dissolve **Ethynyl p-tolyl sulfone** (1 equivalent) in the chosen solvent (TFE or a mixture of MeCN/TFE).
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Addition of Thiol:** Add the thiol (1 equivalent) to the cooled solution via syringe.
- **Catalyst Addition:** Add a catalytic amount of triethylamine (0.5-1.0 mol%) to the reaction mixture.

- **Reaction Monitoring:** Stir the reaction at 0 °C and monitor its progress by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction with a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as ethyl acetate.
- **Washing:** Wash the combined organic layers with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel.

Operational and Disposal Plans

A systematic approach to handling and waste disposal is critical. The following workflow outlines the key stages.

Safe Handling and Disposal Workflow for Ethynyl p-tolyl sulfone



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Caption: Workflow for the safe handling and disposal of **Ethynyl p-tolyl sulfone**.

Step-by-Step Disposal Plan:

- Segregation of Waste: Do not mix **Ethynyl p-tolyl sulfone** waste with other waste streams.
[6]
- Solid Waste Collection:
 - Collect all solid waste contaminated with **Ethynyl p-tolyl sulfone**, including gloves, weighing paper, and contaminated paper towels, in a designated, leak-proof container.[6]
 - This container must be clearly labeled as "Hazardous Waste" and include the full chemical name.[6]
- Liquid Waste Collection:
 - Collect all liquid waste, including reaction residues and solvent rinses from decontamination, in a separate, sealed, and chemically compatible container.[6]
 - Label this container clearly as "Hazardous Waste" with the chemical name and approximate composition.[6]
- Decontamination of Empty Containers:
 - Triple rinse empty containers with a suitable solvent.
 - Collect the first rinse as hazardous waste.
 - After thorough rinsing and drying, deface the original label before disposing of the container according to your institution's guidelines.
- Storage of Waste:
 - Store sealed hazardous waste containers in a designated, well-ventilated area, away from incompatible materials.
- Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.[6]
- Do not dispose of **Ethynyl p-tolyl sulfone** or its waste down the drain.[3][6]

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